

Formoterol Fumarate Dihydrate: A Comprehensive Technical Guide to its Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *rel-(R,S)-Formoterol*

CAS No.: 532414-36-1

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analysis of the solubility and stability of formoterol fumarate dihydrate, a critical long-acting β_2 -adrenergic agonist. Authored from the perspective of a Senior Application Scientist, this document synthesizes publicly available data from regulatory filings, pharmacopeias, and peer-reviewed literature to offer field-proven insights into the physicochemical properties of this essential active pharmaceutical ingredient (API). Understanding these characteristics is paramount for developing robust, safe, and effective inhaled drug products.

Introduction: The Physicochemical Profile of Formoterol Fumarate Dihydrate

Formoterol fumarate dihydrate is a racemic mixture of the (R,R)- and (S,S)-enantiomers, appearing as a white to yellowish-white, crystalline powder.^{[1][2]} Its therapeutic efficacy in the management of asthma and chronic obstructive pulmonary disease (COPD) is intrinsically

linked to its successful delivery to the lungs, a process heavily dependent on its formulation. The inherent physicochemical properties of the drug substance, particularly its solubility and stability, are the foundational pillars upon which a successful formulation is built.

This guide delves into the critical aspects of formoterol's behavior in various solvent systems and under diverse environmental stresses. The causality behind experimental choices and the interpretation of resulting data are emphasized to provide a practical and scientifically rigorous resource.

Aqueous and Solvent Solubility Profile

The solubility of formoterol fumarate dihydrate is a key determinant in the formulation strategy, influencing whether a solution or suspension-based product is pursued. Its solubility is notably dependent on the solvent, pH, and temperature.

General Solubility Characteristics

Formoterol fumarate dihydrate exhibits a wide range of solubilities in common pharmaceutical solvents. Official monographs and scientific literature provide a qualitative and, in some cases, quantitative overview.^{[1][2][3]}

Table 1: Qualitative and Quantitative Solubility of Formoterol Fumarate Dihydrate

Solvent System	Solubility Classification	Quantitative Data (at Room Temperature, unless specified)	Source(s)
Water	Slightly Soluble	1.5 g/L (pH 6.4)	[4]
Methanol	Soluble / Freely Soluble	-	[1][3]
Ethanol (95%)	Very Slightly Soluble	-	[2]
2-Propanol	Slightly Soluble	-	[1]
Glacial Acetic Acid	Freely Soluble	-	[2][3]
Acetonitrile	Practically Insoluble / Sparingly Soluble	-	[1][5]
Diethyl Ether	Practically Insoluble	-	[2]

Note: Solubility classifications (e.g., "Slightly Soluble") are based on pharmacopeial definitions.

The Critical Impact of pH on Aqueous Solubility

For aqueous-based formulations, such as nebulizer solutions, pH is a critical parameter governing the solubility of formoterol fumarate. The molecule has two pKa values: 7.9 (phenol) and 9.2 (amine).[3][4] This indicates that its ionization state, and thus its solubility, will change significantly across the physiological pH range.

An FDA Chemistry Review provides specific pH-dependent solubility data for formoterol fumarate dihydrate at room temperature.[6]

Table 2: pH-Dependent Aqueous Solubility of Formoterol Fumarate Dihydrate

pH	Temperature	Solubility
3.0	Room Temperature	~1.8 mg/mL
5.0	Room Temperature	~1.2 mg/mL
7.0	Room Temperature	~1.2 mg/mL
5.0	Refrigerated Temperature	~1.0 mg/mL

Data extracted from FDA Chemistry Review for Perforomist®. Note that the original document redacts some precise values; these are approximations based on the available text.

This data is pivotal for formulators of aqueous inhalation solutions, as it dictates the concentration limits and the necessity for pH control to maintain drug substance solubilization and prevent precipitation. The slightly higher solubility at pH 3.0 is noteworthy, though formulation stability at this pH must also be rigorously assessed.

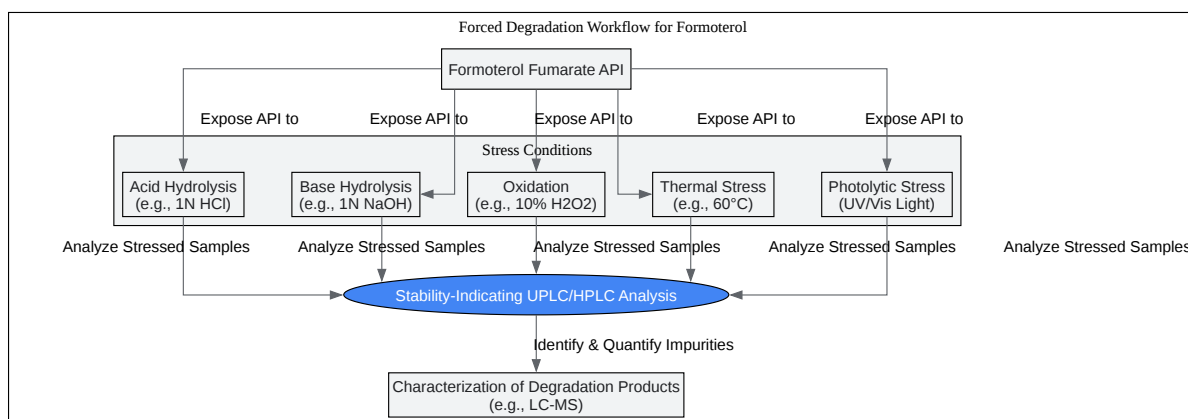
Chemical Stability and Degradation Pathways

Formoterol is susceptible to degradation under various stress conditions, a factor that heavily influences manufacturing processes, formulation composition, and storage requirements. Forced degradation studies are essential to identify potential degradants and establish the stability-indicating nature of analytical methods.

Overview of Degradation Mechanisms

Forced degradation studies reveal that formoterol is sensitive to acid, base, oxidation, and light. [7] This inherent instability is a primary challenge in formulation development, particularly for solution-based metered-dose inhalers (MDIs), which often require refrigerated storage.[8]

The diagram below illustrates the typical workflow for investigating these degradation pathways.



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Caption: Workflow for forced degradation studies of formoterol.

Key Degradation Pathways

- **Hydrolysis:** Formoterol shows susceptibility to both acidic and basic hydrolysis.[7] Degradation is typically more pronounced under basic conditions. The formamide group is a potential site for hydrolysis.
- **Oxidation:** The molecule is sensitive to oxidative stress, a common degradation pathway for phenols and secondary amines.[7] This necessitates the control of peroxide levels in excipients and potentially the inclusion of antioxidants or packaging under an inert atmosphere.

- Photostability: Exposure to light can lead to degradation.^[7] Therefore, protection from light is a standard storage requirement for both the drug substance and the final drug product.^[1]

One of the major impurities identified in stability and degradation studies is N-[2-hydroxy-5-[1-hydroxy-2-[[2-(4-methoxyphenyl)-1-methylethyl]amino]ethyl]phenyl]acetamide (FMTR-RS-1), which can form under various stress conditions.^[7]

Experimental Protocols for Solubility and Stability Testing

The trustworthiness of solubility and stability data hinges on robust and validated experimental protocols. The following sections outline standardized methodologies.

Protocol for Equilibrium Solubility Determination

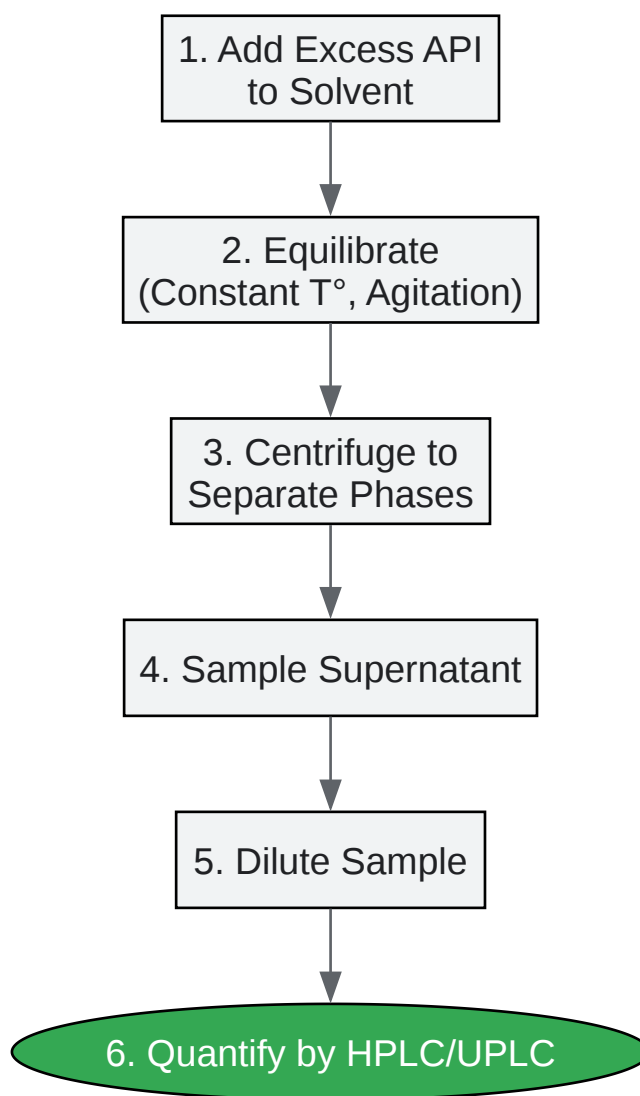
This protocol is designed to determine the equilibrium solubility of formoterol fumarate in a given solvent system.

Objective: To quantify the saturation concentration of formoterol fumarate at a specific temperature.

Methodology:

- Preparation: Add an excess amount of formoterol fumarate dihydrate powder to a known volume of the selected solvent (e.g., purified water, buffered solution, ethanol) in a sealed, inert container (e.g., glass vial).
- Equilibration: Agitate the suspension at a constant, controlled temperature (e.g., 25°C or 37°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The use of a shaker bath is recommended.
- Phase Separation: After equilibration, allow the suspension to settle. Centrifuge the sample at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet the undissolved solid.
- Sampling: Carefully withdraw a clear aliquot of the supernatant, taking care not to disturb the solid pellet.

- Dilution: Dilute the aliquot with a suitable mobile phase to a concentration within the calibrated range of the analytical method.
- Quantification: Analyze the diluted sample using a validated, stability-indicating HPLC or UPLC method to determine the concentration of formoterol.
- Calculation: Calculate the original concentration in the supernatant, accounting for the dilution factor, to determine the solubility in units such as mg/mL.



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Caption: Protocol for equilibrium solubility determination.

Protocol for Forced Degradation Study

This protocol outlines a typical procedure for investigating the stability of formoterol under stress conditions, as mandated by ICH guidelines.^[7]

Objective: To identify potential degradation products and demonstrate the specificity of the analytical method.

Methodology:

- Sample Preparation: Prepare stock solutions of formoterol fumarate in a suitable diluent (e.g., a mixture of water and acetonitrile).
- Stress Conditions:
 - Acid Hydrolysis: Treat the sample solution with 1.0 M HCl at 60°C for 60 minutes. Neutralize with 1.0 M NaOH post-stress.^[7]
 - Base Hydrolysis: Treat the sample solution with 1.0 M NaOH at 60°C for 90 minutes. Neutralize with 1.0 M HCl post-stress.^[7]
 - Oxidative Degradation: Treat the sample solution with 10% hydrogen peroxide (H₂O₂) at 60°C for 120 minutes.^[7]
 - Thermal Degradation: Expose the solid powder or solution to dry heat (e.g., 60-80°C) for a specified duration (e.g., several hours to days).^{[7][9]}
 - Photodegradation: Expose the solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.^[7]
- Analysis:
 - Following exposure, dilute the stressed samples to the target concentration.
 - Analyze the samples using a validated stability-indicating UPLC or HPLC method with a photodiode array (PDA) detector.

- Compare the chromatograms of the stressed samples to that of an unstressed control sample.
- Evaluate for the formation of new peaks (degradants) and the loss of the parent API peak area.
- Calculate the percentage of degradation and perform mass balance calculations.

Formulation and Storage Implications

The physicochemical data presented directly informs critical decisions in drug product development and lifecycle management.

- **Formulation Choice:** The limited aqueous solubility, especially around neutral pH, and inherent instability in solution make suspension-based pMDIs an attractive option to enhance chemical stability and achieve a longer shelf-life at room temperature.[8] For nebulizer solutions, careful pH control and buffering (typically to pH 5.0) are essential to maintain solubility and stability.[6]
- **Excipient Selection:** Excipients must be chosen to minimize degradation. For example, controlling moisture content is crucial, and co-solvents like ethanol in solution MDIs could potentially accelerate degradation pathways if not carefully evaluated.[8]
- **Storage and Handling:** The sensitivity to light and temperature necessitates specific storage conditions. Both the API and many final drug products require protection from light.[1] While suspension formulations can improve stability, solution-based MDIs often require refrigeration before dispensing to the patient.[8]

Conclusion

The solubility and stability of formoterol fumarate dihydrate are complex, interdependent properties that are fundamental to the design and development of inhalation therapies. Its solubility is highly pH-dependent, and the molecule is susceptible to degradation by hydrolysis, oxidation, and photolysis. A thorough understanding of these characteristics, underpinned by robust experimental investigation, enables the formulation scientist to develop a stable, safe, and efficacious drug product with a commercially viable shelf-life. This guide provides a

consolidated overview of the critical technical data and methodologies required to navigate the challenges associated with this potent and widely used bronchodilator.

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- To cite this document: BenchChem. [Formoterol Fumarate Dihydrate: A Comprehensive Technical Guide to its Solubility and Stability]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b602121/docs#formoterol-fumarate-dihydrate-a-comprehensive-technical-guide-to-its-solubility-and-stability>]

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